

Physical and chemical properties of Barium oxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium oxide

Cat. No.: B074342

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Barium Oxide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium oxide (BaO), also known as baria, is an inorganic compound with significant applications in various scientific and industrial fields. Its unique properties make it a material of interest in the manufacturing of specialty glass, ceramics, and as a precursor for the synthesis of other barium compounds. This guide provides a comprehensive overview of the physical and chemical properties of **Barium oxide**, detailed experimental protocols for their determination, and visualizations of its structural and reactive characteristics.

Physical Properties of Barium Oxide

Barium oxide is a white to pale yellowish, hygroscopic solid.[1][2] It is a non-flammable compound that is stable under normal conditions.[3] The key physical properties of **Barium oxide** are summarized in the table below.

Table 1: Physical Properties of Barium Oxide

Property	Value
Molar Mass	153.326 g/mol [1]
Appearance	White to pale yellowish solid[1][2]
Density	5.72 g/cm ³ [1]
Melting Point	1,923 °C (2,196 K)[1]
Boiling Point	~2,000 °C (2,270 K)[1]
Solubility in Water	3.48 g/100 mL (20 °C)[1]
	90.8 g/100 mL (100 °C)[1]
Refractive Index	1.98[4][5]
Magnetic Susceptibility (χ)	-29.1·10 ⁻⁶ cm ³ /mol[1]
Band Gap	2.09 eV to 4.8 eV[6][7]

Crystal Structure

Barium oxide crystallizes in a cubic (rock salt) crystal structure.[1][8] The space group is Fm-3m (No. 225).[1] In this structure, each barium ion (Ba²⁺) is octahedrally coordinated to six oxide ions (O²⁻), and each oxide ion is similarly coordinated to six barium ions.

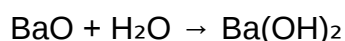
Caption: Ball-and-stick model of the rock salt crystal structure of **Barium oxide**.

Chemical Properties of Barium Oxide

Barium oxide exhibits basic properties and reacts exothermically with water and acids.

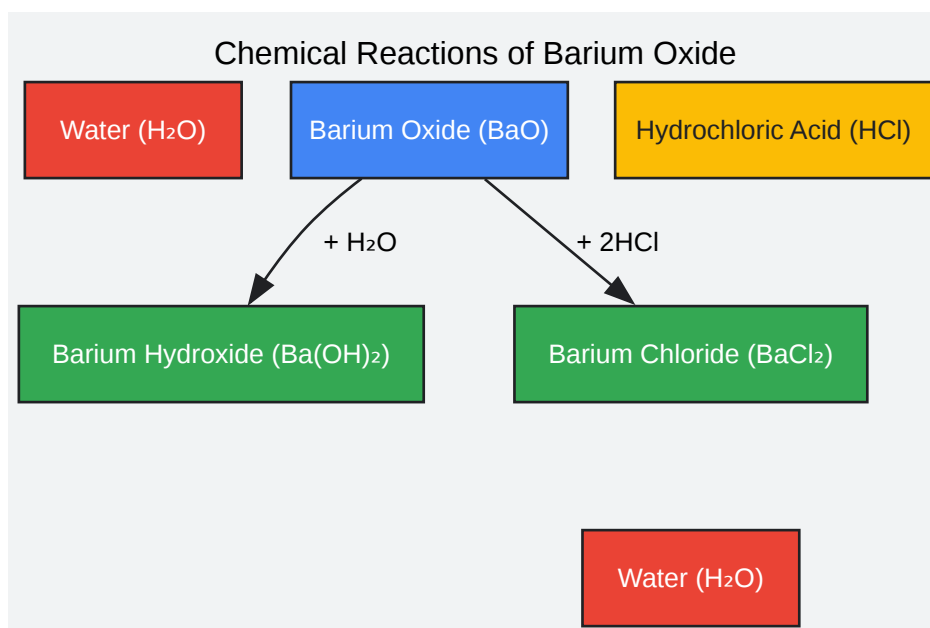
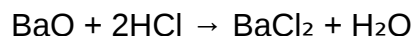
Reaction with Water

Barium oxide reacts with water to form barium hydroxide (Ba(OH)₂).[9] This reaction is vigorous and releases a significant amount of heat.



Reaction with Acids

As a basic oxide, **barium oxide** reacts with acids to form the corresponding barium salt and water. For example, with hydrochloric acid (HCl), it forms barium chloride (BaCl₂) and water.



[Click to download full resolution via product page](#)

Caption: Key chemical reactions of **Barium oxide** with water and acid.

Experimental Protocols

Synthesis of Barium Oxide via Thermal Decomposition of Barium Carbonate

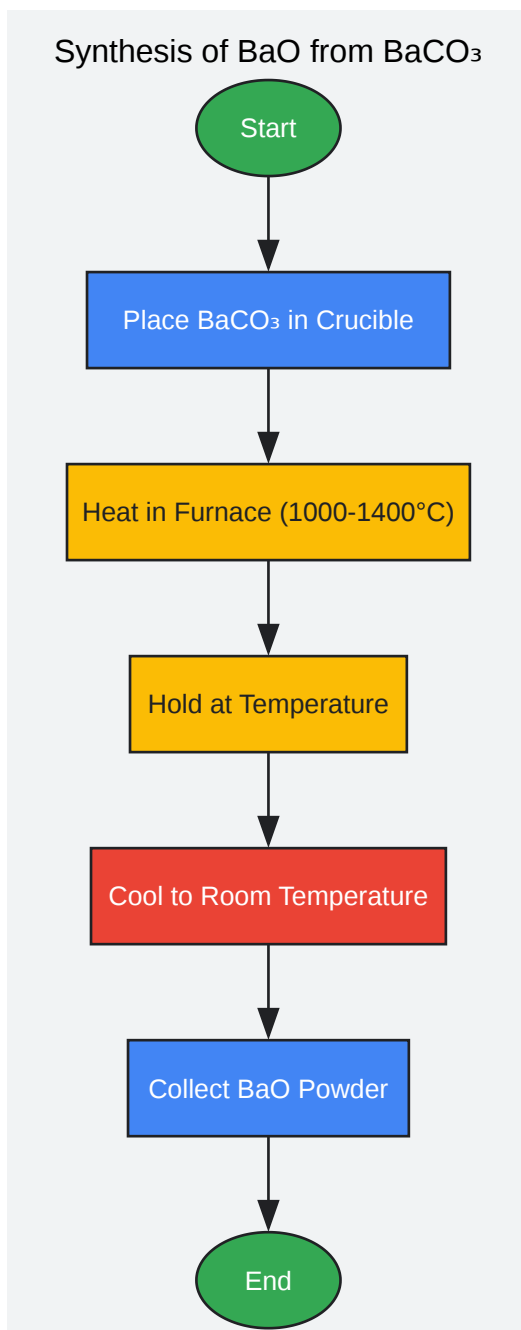
This protocol describes the synthesis of **Barium oxide** by heating barium carbonate.

Materials:

- Barium carbonate (BaCO₃) powder
- High-temperature furnace
- Alumina crucible

Procedure:

- Place a known amount of barium carbonate powder into an alumina crucible.
- Place the crucible in a high-temperature furnace.
- Heat the furnace to a temperature between 1000 °C and 1400 °C.
- Maintain this temperature for several hours to ensure complete decomposition of the barium carbonate. The decomposition reaction is: $\text{BaCO}_3(\text{s}) \rightarrow \text{BaO}(\text{s}) + \text{CO}_2(\text{g})$.
- After the reaction is complete, cool the furnace down to room temperature.
- The resulting white solid is **Barium oxide**. Store it in a desiccator to prevent reaction with atmospheric moisture.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Barium oxide** via thermal decomposition.

Determination of Crystal Structure by X-ray Diffraction (XRD)

Objective: To determine the crystal structure and lattice parameters of a synthesized **Barium oxide** sample.

Apparatus:

- Powder X-ray diffractometer with a Cu K α radiation source ($\lambda = 1.5406 \text{ \AA}$)
- Sample holder
- Mortar and pestle

Procedure:

- Grind the **Barium oxide** sample into a fine powder using a mortar and pestle to ensure random orientation of the crystallites.
- Mount the powdered sample onto the sample holder of the X-ray diffractometer.
- Set the diffractometer to scan over a 2θ range of 20° to 80° .
- Initiate the X-ray scan. The instrument will measure the intensity of the diffracted X-rays at different angles.
- After the scan is complete, analyze the resulting diffraction pattern.
- Identify the peak positions (2θ values) and their corresponding intensities.
- Compare the experimental diffraction pattern with standard diffraction patterns from a database (e.g., JCPDS) to confirm the cubic (rock salt) structure of **Barium oxide**.
- Use the Bragg's Law ($n\lambda = 2d\sin\theta$) and the positions of the diffraction peaks to calculate the lattice parameter (a) of the cubic unit cell.

Measurement of Melting Point

Objective: To determine the melting point of **Barium oxide**. Due to its high melting point, a specialized apparatus is required.

Apparatus:

- High-temperature furnace capable of reaching over 2000°C

- Optical pyrometer or a high-temperature thermocouple
- Tungsten or other high-melting-point crucible

Procedure:

- Place a small amount of **Barium oxide** powder in the high-melting-point crucible.
- Place the crucible in the high-temperature furnace.
- Slowly heat the furnace while monitoring the sample visually through a viewport and measuring the temperature with an optical pyrometer.
- The melting point is the temperature at which the solid **Barium oxide** powder transforms into a liquid. Record this temperature.
- To ensure accuracy, the measurement should be repeated multiple times.

Determination of Solubility in Water

Objective: To determine the solubility of **Barium oxide** in water at a specific temperature.

Apparatus:

- Constant temperature water bath
- Erlenmeyer flasks with stoppers
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., Buchner funnel and filter paper)
- Burette and standardized acid solution (e.g., HCl) for titration
- Phenolphthalein indicator

Procedure:

- Add an excess amount of **Barium oxide** powder to a known volume of deionized water in an Erlenmeyer flask.
- Place the flask in a constant temperature water bath set to the desired temperature (e.g., 20 °C).
- Stir the mixture vigorously using a magnetic stirrer for a sufficient amount of time to ensure that equilibrium is reached and a saturated solution is formed.
- Once equilibrium is reached, stop stirring and allow the undissolved solid to settle.
- Carefully filter a known volume of the supernatant (the clear saturated solution) to remove any undissolved solid.
- Titrate the filtered solution with a standardized solution of a strong acid (e.g., HCl) using phenolphthalein as an indicator. The reaction is $\text{Ba}(\text{OH})_2 + 2\text{HCl} \rightarrow \text{BaCl}_2 + 2\text{H}_2\text{O}$.
- From the volume of acid used in the titration, calculate the concentration of barium hydroxide in the saturated solution.
- Convert the concentration of barium hydroxide to the mass of **Barium oxide** dissolved per 100 mL of water to determine the solubility.

Conclusion

Barium oxide is a compound with well-defined physical and chemical properties that make it suitable for a range of applications. This guide has provided a detailed overview of these properties, along with experimental methodologies for their determination. The provided data and protocols are intended to be a valuable resource for researchers, scientists, and professionals in drug development and other related fields.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Barium oxide - Sciencemadness Wiki [sciencemadness.org]
- 2. Density Determination of Solids and Liquids - EAG Laboratories [eag.com]
- 3. m.youtube.com [m.youtube.com]
- 4. mt.com [mt.com]
- 5. SSERC | Melting point determination [sserc.org.uk]
- 6. thinksrs.com [thinksrs.com]
- 7. Identifying Crystal Structure of Halides of Strontium and Barium Perovskite Compounds with EXPO2014 Software - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Sciencemadness Discussion Board - Barium Oxide from Barium Carbonate - Powered by XMB 1.9.11 [sciencemadness.org]
- To cite this document: BenchChem. [Physical and chemical properties of Barium oxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074342#physical-and-chemical-properties-of-barium-oxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com